

A Technical Guide to the Commercial Availability and Application of Posaconazole Analytical Standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-Benzyl Posaconazole-4-hydroxyphenyl-d4*

Cat. No.: *B12412611*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive information on the commercial availability of posaconazole analytical standards, detailed experimental protocols for their use, and visualizations of relevant biological and analytical workflows. This resource is intended to support research, development, and quality control activities involving this critical antifungal agent.

Commercial Availability of Posaconazole Analytical Standards

The acquisition of high-purity, well-characterized analytical standards is fundamental to achieving accurate and reproducible results in any research or clinical setting. Posaconazole analytical standards are commercially available from a variety of reputable suppliers in different formats to suit diverse analytical needs. These include neat powders, solutions in various organic solvents, and stable isotope-labeled internal standards for mass spectrometry-based quantification.

Below is a summary of commercially available posaconazole analytical standards from prominent suppliers. Researchers are advised to consult the suppliers' websites and Certificates of Analysis (COA) for the most current and detailed information.

Supplier	Product Name	Catalog Number (Example)	Purity	Format
Cerilliant (a brand of MilliporeSigma)	Posaconazole	P-103	Not specified, Certified Reference Material	2.0 mg/mL in Methanol ^[1]
Posaconazole-D4	P-108 / P-108-1ML		Not specified, Certified Reference Material	1.0 mg/mL in Methanol ^[2]
SynZeal Research	Posaconazole	SZ-P022161 (example for an impurity)	High Purity	Neat Powder, Impurities, Metabolites, Stable Isotopes ^[3]
MedChemExpress	Posaconazole (Standard)	HY-17373R	99.84%	Neat Powder (Solid) ^[4]
GLP Pharma Standards	Posaconazole	GL-P0501	High Purity	Neat Powder, API Impurities ^[5]
Shimadzu	Posaconazole	C3461	≥ 98.00 %	Neat Powder (1 mg, 5 mg, 10 mg, 25 mg, 100 mg) ^[6]
LGC Standards	Posaconazole	TRC-P689600 17025	Not specified, manufactured under ISO/IEC 17025	Neat Powder, Impurities, Stable Isotope Labeled ^[7]
Sigma-Aldrich (a brand of MilliporeSigma)	Posaconazole, VETRANAL®, analytical standard	32103	Analytical Standard Grade	Neat Powder ^[8]

Posaconazole,
≥98% (HPLC)

SML2287

≥98% (HPLC)

Neat Powder[9]

Experimental Protocols

Accurate quantification of posaconazole in various matrices is crucial for therapeutic drug monitoring, pharmacokinetic studies, and quality control of pharmaceutical formulations. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the most common analytical techniques employed.

Stability-Indicating HPLC Method for Posaconazole Bulk Assay

This protocol is adapted from a validated stability-indicating HPLC method for the determination of posaconazole in bulk drug substance.[10]

a. Standard Solution Preparation:

- Accurately weigh and dissolve the posaconazole reference standard in methanol to obtain a stock solution with a concentration of 100.0 µg/mL.
- Dilute this stock solution with methanol to yield a final working standard concentration of 30.0 µg/mL.
- Filter the final solution through a 0.45 µm membrane filter before injection.

b. Chromatographic Conditions:

- Instrument: Shimadzu Prominence Liquid Chromatograph or equivalent, equipped with a pump, auto-sampler, and PDA detector.
- Column: Shim-pack C8 (250 × 4.6 mm; 5 µm).
- Mobile Phase: Methanol-water (75:25; v/v), prepared fresh daily, filtered, and sonicated.
- Flow Rate: 1.0 mL/min (isocratic elution).

- Column Temperature: $25 \pm 1^\circ\text{C}$.
- Injection Volume: 20 μL .
- Detection Wavelength: 260 nm.
- Retention Time: Approximately 8.5 minutes.

LC-MS/MS Method for Quantification of Posaconazole in Human Plasma

This protocol is based on a validated LC-MS/MS method for the determination of posaconazole concentrations in human plasma, suitable for pharmacokinetic studies.[\[11\]](#)[\[12\]](#)

a. Standard and Quality Control (QC) Sample Preparation:

- Prepare a stock solution of posaconazole in methanol.
- Spike blank human plasma with the working standard solutions to prepare calibration standards at concentrations ranging from 2 to 1000 ng/mL.
- Prepare QC samples at low, medium, and high concentrations (e.g., 2, 100, and 1000 ng/mL) from a separate weighing of the reference standard.
- Use a stable isotope-labeled internal standard, such as Posaconazole-d4, for improved accuracy.

b. Sample Preparation (Protein Precipitation):

- To a plasma sample, add an appropriate volume of acetonitrile containing the internal standard.
- Vortex mix and centrifuge to precipitate proteins.
- Transfer the supernatant and inject an aliquot into the LC-MS/MS system.

c. LC-MS/MS Conditions:

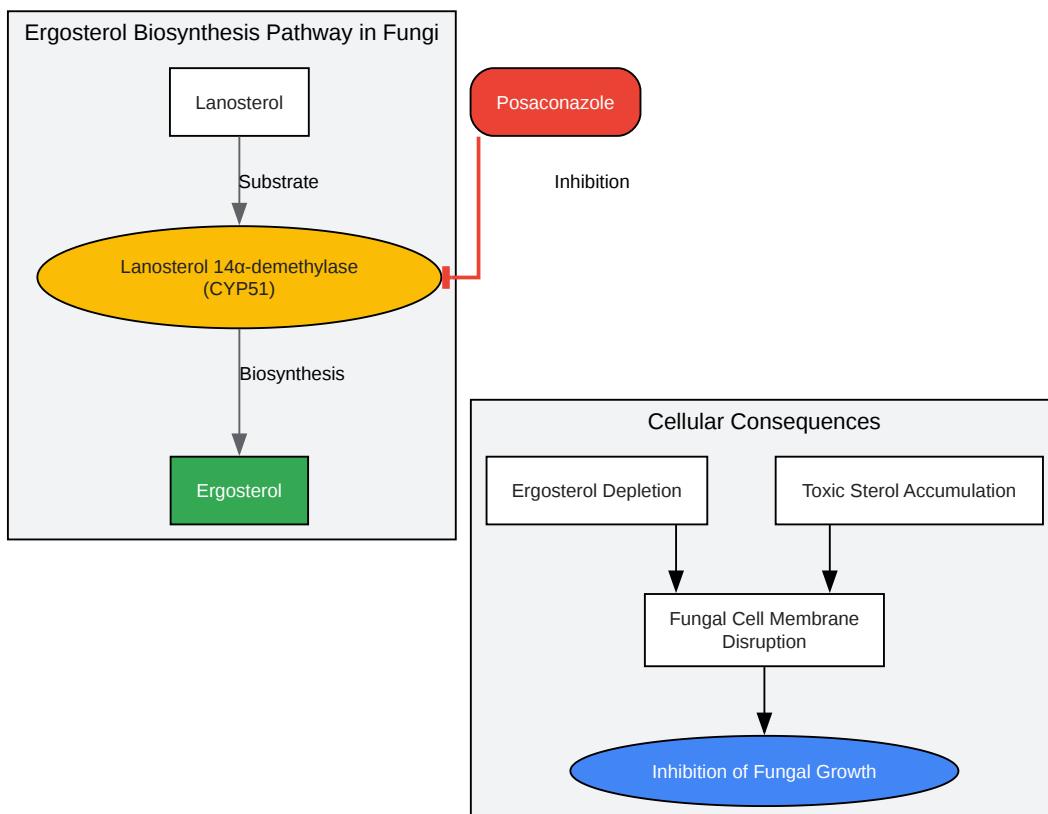
- LC System: High-performance liquid chromatography system.
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Mobile Phase: Acetonitrile, water, and formic acid (e.g., 55:45:0.1, v/v/v).
- Flow Rate: 0.25 mL/min.
- Detection: Multiple Reaction Monitoring (MRM) in positive ion mode.

Visualizations

Posaconazole Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Posaconazole, like other triazole antifungals, exerts its therapeutic effect by disrupting the integrity of the fungal cell membrane. It specifically targets and inhibits the enzyme lanosterol 14α -demethylase, which is a critical enzyme in the ergosterol biosynthesis pathway.^{[9][13]} Ergosterol is the primary sterol in fungal cell membranes, analogous to cholesterol in mammalian cells, and is essential for maintaining membrane fluidity and function. Inhibition of this enzyme leads to a depletion of ergosterol and an accumulation of toxic methylated sterol precursors, ultimately inhibiting fungal growth.^{[13][14][15]}

Posaconazole Mechanism of Action

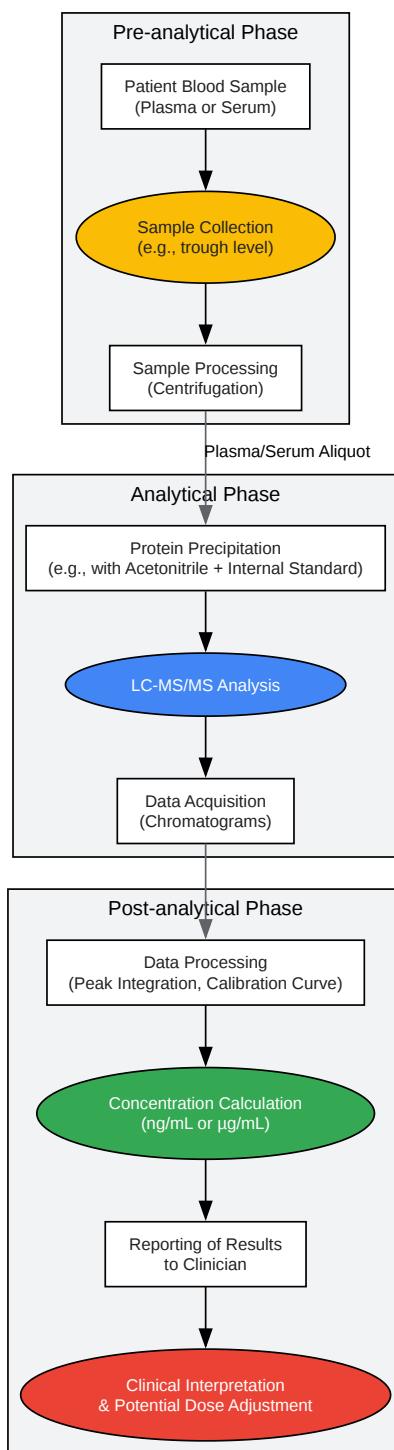
[Click to download full resolution via product page](#)

Caption: Posaconazole inhibits lanosterol 14 α -demethylase in the fungal ergosterol biosynthesis pathway.

Typical Experimental Workflow for Therapeutic Drug Monitoring of Posaconazole

Therapeutic drug monitoring (TDM) of posaconazole is often performed to ensure optimal drug exposure, especially in critically ill or immunocompromised patients. The following diagram illustrates a typical workflow for TDM using an LC-MS/MS-based method.

Posaconazole Therapeutic Drug Monitoring Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Posaconazole | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 2. Posaconazole-D4 | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 3. Posaconazole Impurities | SynZeal [synzeal.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. glppharmastandards.com [glppharmastandards.com]
- 6. schd-shimadzu.com [schd-shimadzu.com]
- 7. Posaconazole | CAS 171228-49-2 | LGC Standards [lgcstandards.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. go.drugbank.com [go.drugbank.com]
- 10. Stability-Indicating HPLC Method for Posaconazole Bulk Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 11. chemicalbook.com [chemicalbook.com]
- 12. Liquid chromatography-mass spectrometry method for the quantification of posaconazole in human plasma: application to pharmacokinetics following single-dose administration in the fasted state and with a high-fat meal - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. What is the mechanism of Posaconazole? [synapse.patsnap.com]
- 14. researchgate.net [researchgate.net]
- 15. Posaconazole Is a Potent Inhibitor of Sterol 14 α -Demethylation in Yeasts and Molds - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Commercial Availability and Application of Posaconazole Analytical Standards]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12412611#commercial-availability-of-posaconazole-analytical-standards>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com